

Aflavazole: A Technical Guide to its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: Aflavazole

Cat. No.: B161664

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Introduction

Aflavazole is a naturally occurring indole diterpenoid first isolated from the fungus *Aspergillus flavus*. As a member of this structurally complex class of secondary metabolites, **aflavazole** has garnered interest for its potential biological activities, including its noted anti-insectan properties. This technical guide provides a comprehensive overview of the available data on the physical and chemical properties of **aflavazole**, details of its characterization, and insights into its potential biological mechanisms of action.

Physicochemical Properties

At present, detailed quantitative physicochemical data for **aflavazole**, such as its melting point, boiling point, and pKa, are not extensively reported in publicly accessible literature. The primary focus of published research has been on its total synthesis and general classification. However, based on its chemical structure and the properties of related indole diterpenoids, a number of characteristics can be inferred.

Table 1: General Physicochemical Characteristics of **Aflavazole**

Property	Value/Description	Source/Inference
Molecular Formula	C ₂₈ H ₃₅ NO ₂	PubChem CID: 3086633
Molecular Weight	433.6 g/mol	Calculated from molecular formula
Appearance	Likely a solid at room temperature	Inferred from related indole diterpenoids
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, chloroform, and ethyl acetate. Poorly soluble in water.	Inferred from its nonpolar diterpenoid and indole moieties
Stability	Stable under standard laboratory conditions. May be sensitive to strong acids, bases, and oxidizing agents.	General chemical stability of indole alkaloids and diterpenoids

Spectroscopic Data

The structural elucidation of **aflavazole** has been primarily achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Table 2: Key Spectroscopic Data for **Aflavazole**

Spectroscopic Technique	Key Findings and Parameters
^1H NMR	Complex aliphatic and aromatic proton signals consistent with the indole and diterpenoid backbone.
^{13}C NMR	Resonances corresponding to the 28 carbon atoms, including characteristic signals for the indole ring system and the polycyclic diterpene core.
Mass Spectrometry (MS)	High-resolution mass spectrometry (HRMS) confirms the elemental composition and molecular weight. Fragmentation patterns can provide structural information.
Infrared (IR) Spectroscopy	Expected to show characteristic absorption bands for N-H stretching (indole), C-H stretching (aliphatic and aromatic), and C=C stretching (aromatic).
UV-Vis Spectroscopy	Should exhibit absorption maxima characteristic of the indole chromophore.

Experimental Protocols

Detailed experimental protocols for the determination of **aflavazole**'s physical properties are not available in the cited literature. However, standard methodologies for the characterization of natural products would be employed.

General Protocol for Physicochemical Property Determination:

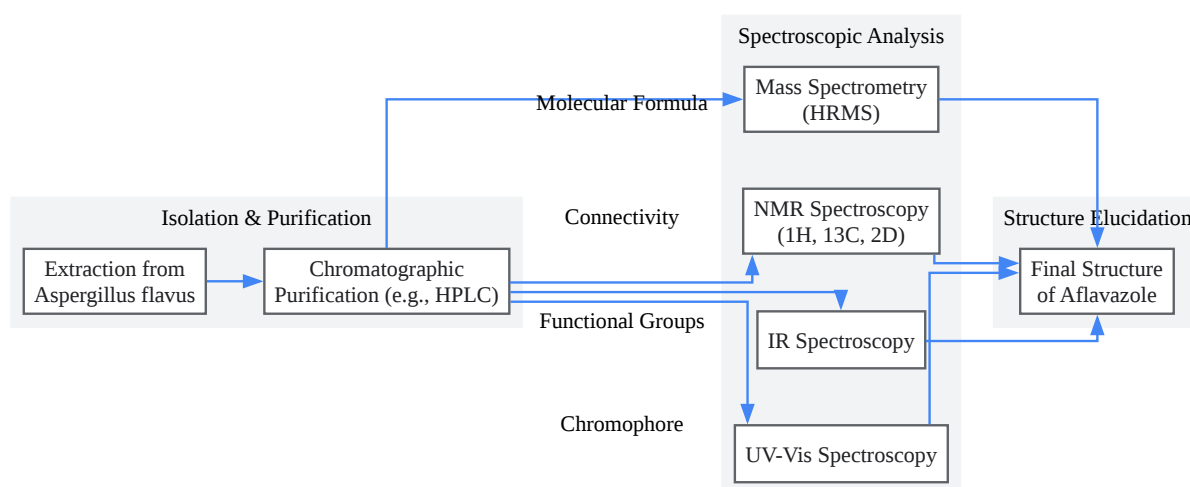
- **Melting Point:** Determined using a calibrated melting point apparatus. A small, crystalline sample is heated at a controlled rate, and the temperature range over which the substance melts is recorded.
- **Solubility:** Assessed by adding a known amount of **aflavazole** to a specific volume of various solvents at a controlled temperature. The solution is agitated, and the concentration of the

dissolved solid is determined, often by spectrophotometry or gravimetric analysis after solvent evaporation.

- **pKa Determination:** Potentiometric titration is a common method. A solution of **aflavazole** is titrated with a standard acid or base, and the pH is monitored with a calibrated pH meter. The pKa is determined from the titration curve.

Spectroscopic Analysis Workflow:

The structural characterization of a natural product like **aflavazole** typically follows a standardized workflow to ensure accurate data acquisition and interpretation.



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Figure 1: General experimental workflow for the isolation and structural elucidation of **Aflavazole**.

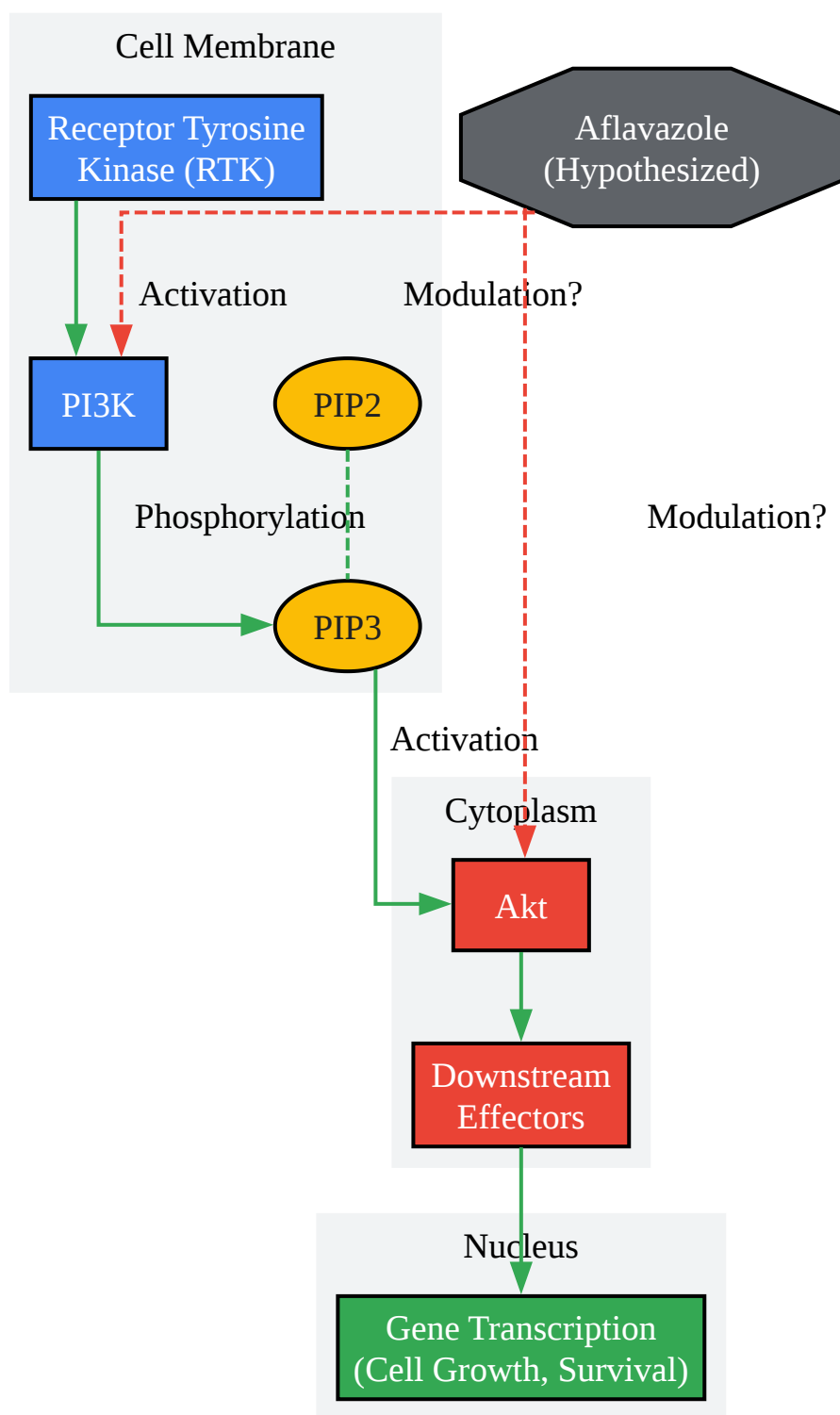
Biological Activity and Signaling Pathways

Aflavazole is described as an anti-insectan agent.[1] While the specific molecular targets and mechanisms of its insecticidal activity have not been fully elucidated, other indole diterpenoids have been shown to exert their effects through various biological pathways.

Recent studies on other indole-containing compounds and diterpenes suggest that they can modulate key cellular signaling pathways, such as the PI3K/Akt pathway, which is crucial for cell growth, proliferation, and survival.[2][3][4] Although direct evidence for **aflavazole's** interaction with the PI3K/Akt pathway is not yet available, it represents a plausible avenue for its biological effects.

Postulated Signaling Pathway Involvement:

The PI3K/Akt signaling pathway is a critical regulator of cellular processes. External stimuli, such as growth factors, activate receptor tyrosine kinases (RTKs), leading to the activation of PI3K. PI3K then phosphorylates PIP2 to PIP3, which in turn activates Akt. Activated Akt can then phosphorylate a variety of downstream targets to regulate cellular functions. It is hypothesized that indole diterpenoids like **aflavazole** could potentially modulate this pathway at various points.



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Figure 2: Hypothesized modulation of the PI3K/Akt signaling pathway by **Aflavazole**.

Conclusion

Aflavazole remains a molecule of interest due to its unique chemical structure and biological activity. While its total synthesis has been achieved, a comprehensive public profile of its quantitative physical and chemical properties is still lacking. Further research is required to fully characterize this natural product and to elucidate the precise molecular mechanisms underlying its anti-insectan activity and its potential interactions with cellular signaling pathways such as the PI3K/Akt pathway. Such studies will be invaluable for researchers in natural product chemistry, chemical biology, and drug discovery.

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